

Technical Guide: (±)8(9)-EE-14(Z)-E Solubility & Stability

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Compound of Interest

Compound Name: (±)8(9)-EE-14(Z)-E

Cat. No.: B1163260

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Compound Identity & Chemical Nature

(±)8(9)-EE-14(Z)-E is a bioactive lipid mediator structurally characterized as (±)8,9-Epoxyeicosa-14(Z)-enoic Acid.^[1] It is identified as a minor product arising during the synthesis of 14(15)-EET (Epoxyeicosatrienoic acid) and possesses distinct biological activity, particularly in renal glomerular physiology where it antagonizes the protective effects of 8(9)-EET.

Parameter	Specification
Formal Name	rel-7-((2S,3R)-3-((Z)-undec-5-en-1-yl)oxiran-2-yl)heptanoic acid
Synonyms	(±)8,9-Epoxyeicosa-14(Z)-enoic Acid; 8(9)-EE-14(Z)-E
Catalog Reference	Cayman Chemical Item No. 18112
Molecular Formula	C ₂₀ H ₃₆ O ₃
Molecular Weight	324.5 g/mol
Physical State	Supplied as a solution in ethanol
Purity	≥95%

Solubility Profile

The lipophilic nature of **(±)8(9)-EE-14(Z)-E** dictates high solubility in organic solvents and poor solubility in aqueous media. Successful experimentation requires precise solvent exchange techniques to prevent precipitation or micelle formation during biological assays.

Quantitative Solubility Data

Solvent	Solubility Limit	Notes
Ethanol	~10 mg/mL	Preferred solvent for stock storage.
DMSO	~10 mg/mL	Ideal for preparing concentrated stocks for cell culture.
DMF	~10 mg/mL	Alternative organic solvent; ensure inert gas purging.[1][2]
PBS (pH 7.2)	~0.5 mg/mL	Critical: Only achievable via dilution from organic stock. Unstable >24h.
Water	<0.1 mg/mL	Sparingly soluble; not recommended for direct reconstitution.

Stability & Storage Protocols

Lipid mediators containing epoxide rings and double bonds are highly susceptible to oxidation (auto-oxidation of the alkene) and hydrolysis (opening of the epoxide ring to form a diol).

Core Stability Rules

- Temperature: Long-term storage must be at -20°C or lower.
- Atmosphere: The compound is air-sensitive. Always store under a blanket of inert gas (Nitrogen or Argon) to prevent oxidative degradation.
- Solvent Environment:
 - Ethanol (Stock): Stable for ≥2 years at -20°C.[1][3]
 - Aqueous (Working): Unstable. Hydrolysis of the epoxide group accelerates in aqueous buffers. Use within 24 hours.
- Light: Protect from direct light to minimize photo-oxidation.

Experimental Protocols

Protocol A: Solvent Exchange (Ethanol to DMSO)

Objective: To prepare a high-concentration stock solution free of ethanol for sensitive bioassays.

- **Evaporation:** Transfer the required volume of the supplied ethanolic solution to a clean glass vial.
- **Nitrogen Stream:** Place the vial under a gentle stream of nitrogen gas. Evaporate the ethanol until a thin oil/film remains.
 - **Caution:** Do not apply heat. Do not over-dry (bone dry) as this may make resuspension difficult.
- **Reconstitution:** Immediately add DMSO (purged with inert gas) to the vial.
- **Vortex:** Vortex gently for 10-15 seconds to ensure complete dissolution.
- **Storage:** Use immediately or store at -20°C under nitrogen.

Protocol B: Preparation of Aqueous Working Solution

Objective: To prepare a buffer-compatible solution for cell treatment or perfusion.

- **Start with Organic Stock:** Ensure you have a dissolved stock in Ethanol or DMSO (e.g., 10 mg/mL).
- **Dilution:** Slowly add the organic stock to PBS (pH 7.2) while vortexing gently.
 - **Ratio:** Ensure the final organic solvent concentration is <0.1% or within the tolerance of your biological system.
 - **Max Concentration:** Do not exceed 0.5 mg/mL in the final aqueous buffer.[\[1\]](#)
- **Usage:** Proceed to the experiment immediately. Do not store this solution.

Visualization of Workflows & Pathways

Diagram 1: Reconstitution & Handling Workflow

This diagram illustrates the critical path from the commercial ethanolic stock to a viable biological assay solution, emphasizing the "Use Immediately" constraint for aqueous phases.

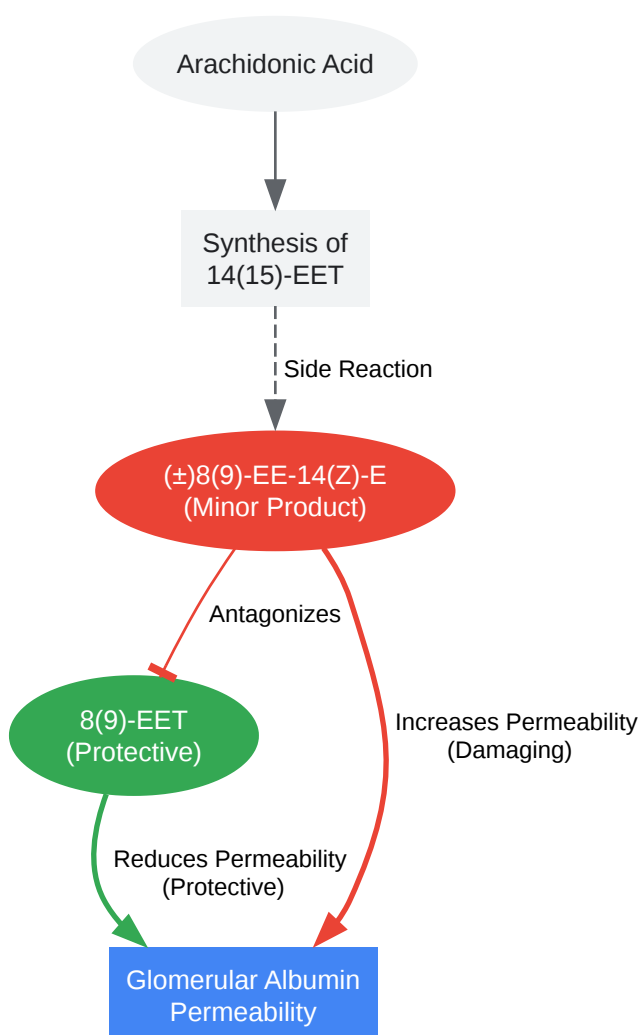


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Caption: Step-by-step solvent exchange and dilution workflow to maintain compound stability.

Diagram 2: Biological Context & Pathway

(±)8(9)-EE-14(Z)-E functions as an antagonist in the renal glomerular filtration barrier.



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Caption: Functional relationship showing the antagonistic effect of (\pm)8(9)-EE-14(Z)-E on 8(9)-EET.

References

- Sharma, M., McCarthy, E.T., Reddy, D.S., et al. (2008). 8,9-Epoxyeicosatrienoic acid protects the glomerular filtration barrier.[1] American Journal of Physiology-Renal Physiology. Available at: [\[Link\]](#)[4]
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